

Strategic Utilization of 2-Morpholinecarboxamide Hydrochloride in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

2-Morpholinecarboxamide hydrochloride (CAS: 1185296-76-7 or related stereoisomers) represents a high-value "privileged scaffold" in modern drug discovery. Structurally, it combines the pharmacokinetic-enhancing properties of the morpholine ring (improved solubility, metabolic stability) with a C2-positioned carboxamide—a versatile hydrogen-bond donor/acceptor motif often critical for target binding affinity.

This guide details the technical handling, synthetic utility, and specific protocols for integrating this building block into novel therapeutic agents, particularly in the fields of kinase inhibition (PI3K/mTOR) and CNS-active agents.

Chemical Profile & Handling

Property	Specification	Technical Note
Structure	Morpholine ring with C2-amide	Secondary amine at N4 is the primary nucleophile.
Salt Form	Hydrochloride (HCl)	Enhances stability but requires in situ neutralization for N-functionalization.
Solubility	Water, DMSO, Methanol	Poor solubility in non-polar solvents (DCM, Toluene) until free-based.
Acidity (pKa)	~8.3 (Morpholine N)	The HCl salt is acidic; requires base (e.g., Et ₃ N, K ₂ CO ₃) to activate.
Stability	Hygroscopic	Store in desiccator; weigh quickly to avoid water uptake affecting stoichiometry.

Core Applications & Synthetic Logic[1]

A. The "Solubilizing Tail" Strategy (N-Functionalization)

The most common application is attaching the morpholine ring to a lipophilic drug core (e.g., a heteroaryl scaffold) to improve water solubility and oral bioavailability.

- Mechanism: The secondary amine (N4) acts as a nucleophile.
- Challenge: The HCl salt quenches nucleophilicity.
- Solution: Use of "scavenger bases" or biphasic systems.[1]

B. The "Pharmacophore" Strategy (Amide Transformations)

The C2-carboxamide is not just a bystander; it can be a precursor to other functional groups:

- Dehydration: Conversion to 2-cyanomorpholine (nitrile), a bioisostere for carbonyls or a metabolic blocker.
- Hofmann Rearrangement: Conversion to a vicinal diamine (2-aminomorpholine derivative).

Detailed Experimental Protocols

Protocol 1: Buchwald-Hartwig Cross-Coupling (N-Arylation)

This protocol describes coupling 2-Morpholinecarboxamide HCl with a heteroaryl chloride (e.g., 4-chloropyridine derivative) to synthesize a kinase inhibitor precursor.

Rationale: Standard S_NAr conditions often fail with electron-rich aryl halides. Pd-catalyzed coupling is robust but requires careful management of the HCl salt to prevent catalyst poisoning.

Reagents:

- Aryl Halide (1.0 equiv)
- 2-Morpholinecarboxamide HCl (1.2 equiv)
- Catalyst: Pd₂(dba)₃ (2 mol%) / Xantphos (4 mol%)
- Base: Cs₂CO₃ (3.0 equiv) — Critical: Extra equivalents needed to neutralize HCl.
- Solvent: 1,4-Dioxane (anhydrous, degassed)

Step-by-Step Methodology:

- Preparation: Flame-dry a two-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar. Cool under Argon flow.
- Solids Addition: Charge the flask with the Aryl Halide, 2-Morpholinecarboxamide HCl, Pd₂(dba)₃, Xantphos, and Cs₂CO₃.

- Expert Tip: Adding the base before the solvent ensures immediate neutralization of the HCl salt upon solvation, protecting the Pd catalyst from acid-induced deactivation.
- Solvation: Add anhydrous 1,4-Dioxane via syringe. Sparge the mixture with Argon for 10 minutes to remove dissolved oxygen.
- Reaction: Heat the mixture to 100°C for 12–16 hours.
 - Monitoring: Check LC-MS for the disappearance of the aryl halide. The product peak should show M+1 corresponding to the coupled adduct.
- Workup: Cool to room temperature. Filter through a pad of Celite to remove inorganic salts and Pd residues. Wash the pad with EtOAc.
- Purification: Concentrate the filtrate. Purify via flash column chromatography (DCM:MeOH gradient). The amide group makes the product polar; start with 100% DCM and ramp to 10% MeOH.

Protocol 2: Dehydration to 2-Cyanomorpholine

Converting the amide to a nitrile to modulate polarity or install a metabolic block.

Reagents:

- N-Protected 2-Morpholinecarboxamide (e.g., N-Boc, to prevent amine interference)
- Trifluoroacetic Anhydride (TFAA) (1.5 equiv)
- Pyridine (3.0 equiv)
- Solvent: DCM (0°C)

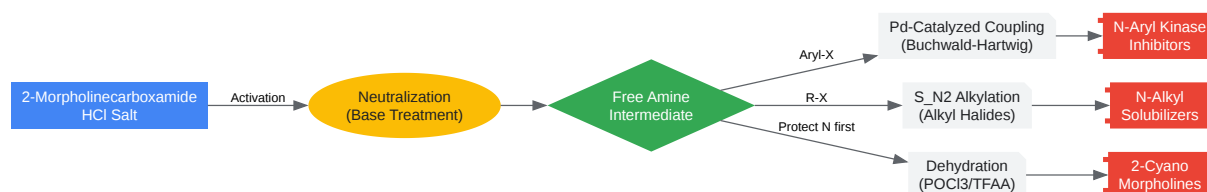
Methodology:

- Dissolve the N-protected substrate in DCM and cool to 0°C.
- Add Pyridine, followed by dropwise addition of TFAA.
- Stir at 0°C for 1 hour, then warm to RT.

- Self-Validation: IR spectroscopy will show the disappearance of the Amide II band ($\sim 1600\text{ cm}^{-1}$) and appearance of the Nitrile stretch ($\sim 2250\text{ cm}^{-1}$).

Visualizing the Synthetic Landscape

The following diagram illustrates the strategic divergence points for this compound.



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Figure 1: Synthetic divergence from the hydrochloride salt to high-value medicinal chemistry targets.

Troubleshooting & Optimization (Expertise)

Issue	Probable Cause	Corrective Action
Low Yield in Coupling	Incomplete neutralization of HCl salt.	Increase base stoichiometry (use 3.0–3.5 equiv). Ensure base is finely ground (if solid like Cs_2CO_3).
Product is Water Soluble	The amide + morpholine combo is highly polar.	Avoid aqueous extraction. Filter salts and evaporate, then load directly onto silica or use Reverse Phase (C18) chromatography.
Amide Hydrolysis	Harsh acidic/basic workup.	The primary amide is relatively stable but can hydrolyze at high temperatures with strong acid. Keep workup pH 4–9.
Catalyst Death	HCl poisoning of Pd.	Pre-stir the morpholine salt with base for 15 mins before adding the catalyst to the pot.

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Sources

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- [2. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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